

A Technical Guide to the Structural Elucidation of 2-amino-N,N-dimethylethanesulfonamide

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Compound of Interest

Compound Name: 2-amino-N,N-dimethylethanesulfonamide

CAS No.: 91893-70-8

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Abstract

This technical guide provides a comprehensive framework for the structural elucidation of **2-amino-N,N-dimethylethanesulfonamide**. As a molecule incorporating both a primary amine and a sulfonamide functional group, its characterization requires a multi-faceted analytical approach. This document moves beyond a simple recitation of methods, offering a logical, field-proven workflow that emphasizes the causality behind experimental choices. Each protocol is designed as a self-validating system, ensuring scientific integrity and reproducibility. The guide is grounded in authoritative references and established best practices, providing researchers with a robust strategy for the unambiguous confirmation of the molecular structure of **2-amino-N,N-dimethylethanesulfonamide** and analogous compounds.

Introduction: The Analytical Challenge

The molecule **2-amino-N,N-dimethylethanesulfonamide** (C₄H₁₂N₂O₂S) presents a unique structural puzzle due to the presence of key functional groups that dictate its chemical and

physical properties. The primary amino group introduces basicity and a site for potential hydrogen bonding, while the N,N-dimethylsulfonamide moiety contributes to its polarity and characteristic spectroscopic signatures. The elucidation process, therefore, must unequivocally confirm the connectivity of these groups to the ethyl backbone.

This guide outlines a systematic approach, commencing with foundational mass spectrometry to determine molecular mass and fragmentation patterns, followed by infrared spectroscopy to identify functional groups, and culminating in a suite of nuclear magnetic resonance experiments to map the precise atomic connectivity.

Proposed Molecular Structure

A hypothesized structure for **2-amino-N,N-dimethylethanesulfonamide** is presented below. The subsequent analytical workflow is designed to either confirm or refute this proposed structure.

Caption: Hypothesized structure of **2-amino-N,N-dimethylethanesulfonamide**.

Elucidation Workflow: A Multi-technique Approach

The structural confirmation will proceed through a logical sequence of analytical techniques, where the results of each experiment inform the interpretation of the next.

Caption: Logical workflow for the structure elucidation of **2-amino-N,N-dimethylethanesulfonamide**.

Mass Spectrometry (MS)

Rationale: The initial and most critical step is to determine the molecular weight and elemental composition of the analyte. High-resolution mass spectrometry (HRMS) is indispensable for this purpose, providing a highly accurate mass measurement that can confirm the molecular formula. Tandem mass spectrometry (MS/MS) will then be employed to induce fragmentation, offering vital clues about the molecule's substructures.

Experimental Protocol:

- Sample Preparation: Dissolve approximately 1 mg of the sample in 1 mL of a 50:50 acetonitrile:water solution containing 0.1% formic acid to facilitate protonation.
- Instrumentation: Utilize an Electrospray Ionization Time-of-Flight (ESI-TOF) mass spectrometer.
- Acquisition Parameters:
 - Ionization Mode: Positive ion mode.
 - Capillary Voltage: 3.5 kV.
 - Sampling Cone Voltage: 30 V.
 - Source Temperature: 120 °C.
 - Desolvation Temperature: 350 °C.
 - Mass Range: 50-500 m/z.
- Tandem MS (MS/MS): Select the protonated molecular ion ($[M+H]^+$) as the precursor ion and subject it to collision-induced dissociation (CID) with argon gas. Vary collision energy to observe fragmentation patterns.

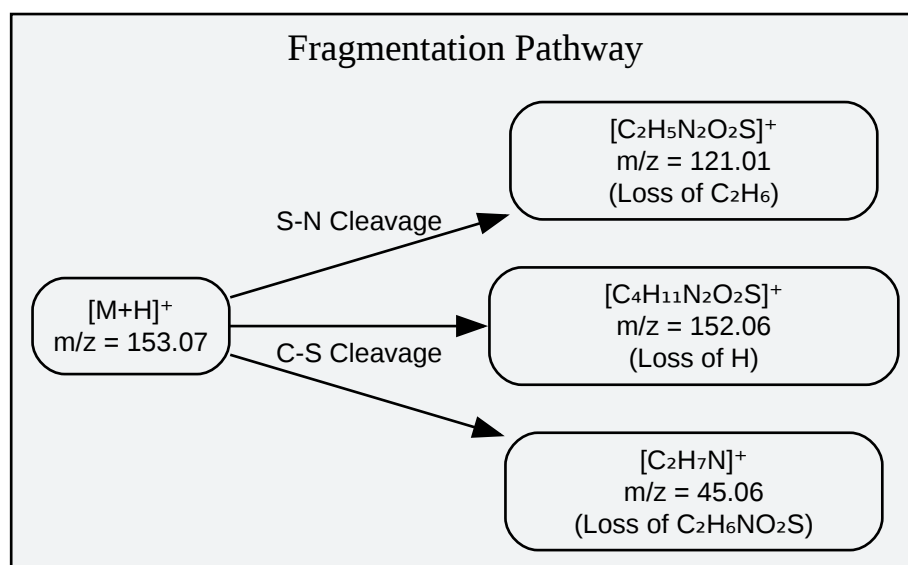
Expected Data and Interpretation:

Parameter	Expected Value	Interpretation
Molecular Formula	C ₄ H ₁₂ N ₂ O ₂ S	
Exact Mass	152.0620	Calculated for C ₄ H ₁₂ N ₂ O ₂ S
[M+H] ⁺ (HRMS)	153.0698	Confirms the elemental composition.

Predicted Fragmentation Pattern:

The fragmentation of sulfonamides in ESI-MS is well-documented.^{[1][2][3][4]} Key fragmentation pathways for **2-amino-N,N-dimethylethanesulfonamide** are expected to involve cleavage of

the C-S and S-N bonds.



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Caption: Predicted major fragmentation pathways in ESI-MS/MS.

Fourier-Transform Infrared (FTIR) Spectroscopy

Rationale: FTIR spectroscopy is a rapid and non-destructive technique used to identify the presence of specific functional groups based on their characteristic vibrational frequencies. For the target molecule, we expect to observe absorptions corresponding to N-H bonds of the primary amine, S=O bonds of the sulfonamide, and C-N bonds.

Experimental Protocol:

- **Sample Preparation (Attenuated Total Reflectance - ATR):** Place a small amount of the solid sample directly onto the ATR crystal. Ensure good contact between the sample and the crystal.
- **Instrumentation:** Utilize an FTIR spectrometer equipped with a diamond ATR accessory.
- **Acquisition:**
 - Collect a background spectrum of the clean, empty ATR crystal.

- Collect the sample spectrum over a range of 4000-400 cm^{-1} .
- Perform 32 scans to improve the signal-to-noise ratio.

Expected Data and Interpretation:

The presence of both a primary amine and a sulfonamide will give rise to a characteristic set of absorption bands.^{[5][6][7][8]}

Wavenumber (cm^{-1})	Expected Intensity	Assignment	Significance
~3400-3300	Medium, two bands	Asymmetric & Symmetric N-H stretch	Confirms primary amine ($-\text{NH}_2$)
~1650-1580	Medium	N-H bend (scissoring)	Further evidence for primary amine
~1350-1300	Strong	Asymmetric SO_2 stretch	Confirms sulfonamide group
~1160-1140	Strong	Symmetric SO_2 stretch	Confirms sulfonamide group
~1250-1020	Medium-Weak	C-N stretch (aliphatic)	Consistent with the ethylamine and dimethylsulfonamide moieties
~2950-2850	Medium	C-H stretch (aliphatic)	Confirms the ethyl and methyl groups

Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale: NMR spectroscopy is the most powerful tool for determining the precise connectivity of atoms in a molecule. 1D NMR (^1H and ^{13}C) provides information about the chemical environment and number of different types of protons and carbons. 2D NMR experiments

(COSY and HSQC) are then used to establish through-bond correlations between nuclei, allowing for the assembly of the molecular skeleton.

Experimental Protocol:

- **Sample Preparation:** Dissolve 5-10 mg of the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O).^{[9][10][11][12]} The choice of solvent is critical; DMSO- d_6 will allow for the observation of exchangeable N-H protons, while D_2O will cause them to exchange with deuterium and disappear from the 1H spectrum, which can be a useful diagnostic tool.^[13]
- **Instrumentation:** A 400 MHz or higher field NMR spectrometer.
- **1D Experiments:**
 - 1H NMR: Acquire a standard proton spectrum.
 - ^{13}C NMR: Acquire a proton-decoupled carbon spectrum.
- **2D Experiments:**
 - COSY (Correlation Spectroscopy): To identify 1H - 1H spin-spin coupling networks.
 - HSQC (Heteronuclear Single Quantum Coherence): To identify direct 1H - ^{13}C correlations (one-bond C-H).

Predicted 1H NMR Data (in DMSO- d_6):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~2.80	s	6H	-N(CH ₃) ₂	Singlet, deshielded by the adjacent nitrogen of the sulfonamide.
~3.10	t	2H	-CH ₂ -SO ₂ -	Triplet, deshielded by the strongly electron- withdrawing sulfonamide group.
~2.95	t	2H	-CH ₂ -NH ₂	Triplet, deshielded by the adjacent amino group.
~1.90 (broad)	s	2H	-NH ₂	Broad singlet due to quadrupole broadening from ¹⁴ N and chemical exchange. Will disappear upon D ₂ O shake.

Predicted ¹³C NMR Data (in DMSO-d₆):

Chemical Shift (δ , ppm)	Assignment	Rationale
~50	-CH ₂ -SO ₂ -	Deshielded by the sulfonamide group.
~40	-CH ₂ -NH ₂	Typical chemical shift for an aliphatic carbon attached to a nitrogen.
~35	-N(CH ₃) ₂	Carbon atoms of the dimethylamino group.

Interpretation of 2D NMR:

- COSY: A cross-peak will be observed between the triplets at ~3.10 ppm and ~2.95 ppm, confirming the connectivity of the two methylene (-CH₂-) groups in the ethyl backbone.
- HSQC:
 - A cross-peak will correlate the proton signal at ~3.10 ppm with the carbon signal at ~50 ppm.
 - A cross-peak will correlate the proton signal at ~2.95 ppm with the carbon signal at ~40 ppm.
 - A cross-peak will correlate the proton signal at ~2.80 ppm with the carbon signal at ~35 ppm.

Data Integration and Structure Confirmation

The final step in the elucidation process is the integration of all spectroscopic data.

- HRMS confirms the elemental formula C₄H₁₂N₂O₂S.
- FTIR confirms the presence of a primary amine (-NH₂) and a sulfonamide (-SO₂N<) group.
- ¹H and ¹³C NMR data are consistent with the proposed structure, showing signals for two distinct methylene groups, a dimethylamino group, and exchangeable amine protons.

- 2D NMR (COSY and HSQC) unequivocally establishes the connectivity of the ethyl backbone and links the protons to their respective carbons.

The collective evidence from these orthogonal analytical techniques provides a self-validating and unambiguous confirmation of the structure of **2-amino-N,N-dimethylethanesulfonamide**. This systematic and evidence-based approach ensures the highest level of scientific integrity in the characterization of novel chemical entities.

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